

An In-depth Technical Guide to **sec-Butylcyclohexane**: Chemical Properties and Structure

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Compound of Interest

Compound Name: *sec-Butylcyclohexane*

Cat. No.: *B1581254*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and structural features of **sec-butylcyclohexane**. The information is curated for professionals in research and development, with a focus on delivering precise data and methodological insights.

Chemical Structure

sec-Butylcyclohexane, systematically named (1-methylpropyl)cyclohexane or 2-cyclohexylbutane, is a cycloalkane with the chemical formula $C_{10}H_{20}$.^{[1][2][3]} Its structure consists of a cyclohexane ring attached to a sec-butyl group. The sec-butyl group is bonded to the cyclohexane ring via its secondary carbon atom.

The molecule possesses a chiral center at the carbon atom of the sec-butyl group that is attached to the cyclohexane ring. This gives rise to two stereoisomers: (R)-**sec-butylcyclohexane** and (S)-**sec-butylcyclohexane**.^[4] Furthermore, the cyclohexane ring can exist in different conformations, with the chair conformation being the most stable. The sec-butyl substituent can occupy either an equatorial or an axial position.

Caption: 2D representation of the **sec-butylcyclohexane** molecule.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **sec-butylcyclohexane**.

Property	Value	Reference(s)
Molecular Formula	C10H20	[1] [2] [5]
Molecular Weight	140.27 g/mol	[1] [4] [5]
CAS Number	7058-01-7	[1] [2] [3]
Appearance	Colorless liquid	[1] [6]
Density	0.801 - 0.8131 g/cm ³	[1] [2]
Boiling Point	171 - 179.35 °C	[1] [2]
Melting Point	-84.33 °C (estimate)	[1]
Flash Point	48.2 °C	[1] [2]
Vapor Pressure	1.28 mmHg at 25 °C	[1] [2]
Refractive Index	1.44 - 1.4467	[1] [2]
Solubility	Insoluble in water	[1]
LogP (Predicted)	5.29	[7]

Spectroscopic Data

Spectroscopic techniques are essential for the identification and characterization of **sec-butylcyclohexane**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹³C NMR data for **sec-butylcyclohexane** is available and provides information about the carbon skeleton of the molecule.[\[6\]](#)[\[8\]](#)
- Mass Spectrometry (MS): Gas chromatography-mass spectrometry (GC-MS) is a common technique for analyzing **sec-butylcyclohexane**.[\[5\]](#)[\[6\]](#) The mass spectrum shows characteristic fragmentation patterns that can be used for its identification.

- Infrared (IR) Spectroscopy: The IR spectrum of **sec-butylcyclohexane** exhibits characteristic absorption bands for C-H stretching and bending vibrations of the cyclohexane and sec-butyl groups.[\[6\]](#)[\[9\]](#)

Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **sec-butylcyclohexane** are not readily available in the searched literature, a general synthetic approach can be outlined based on common organic chemistry reactions.

A. Synthesis of **sec-Butylcyclohexane** (General Approach)

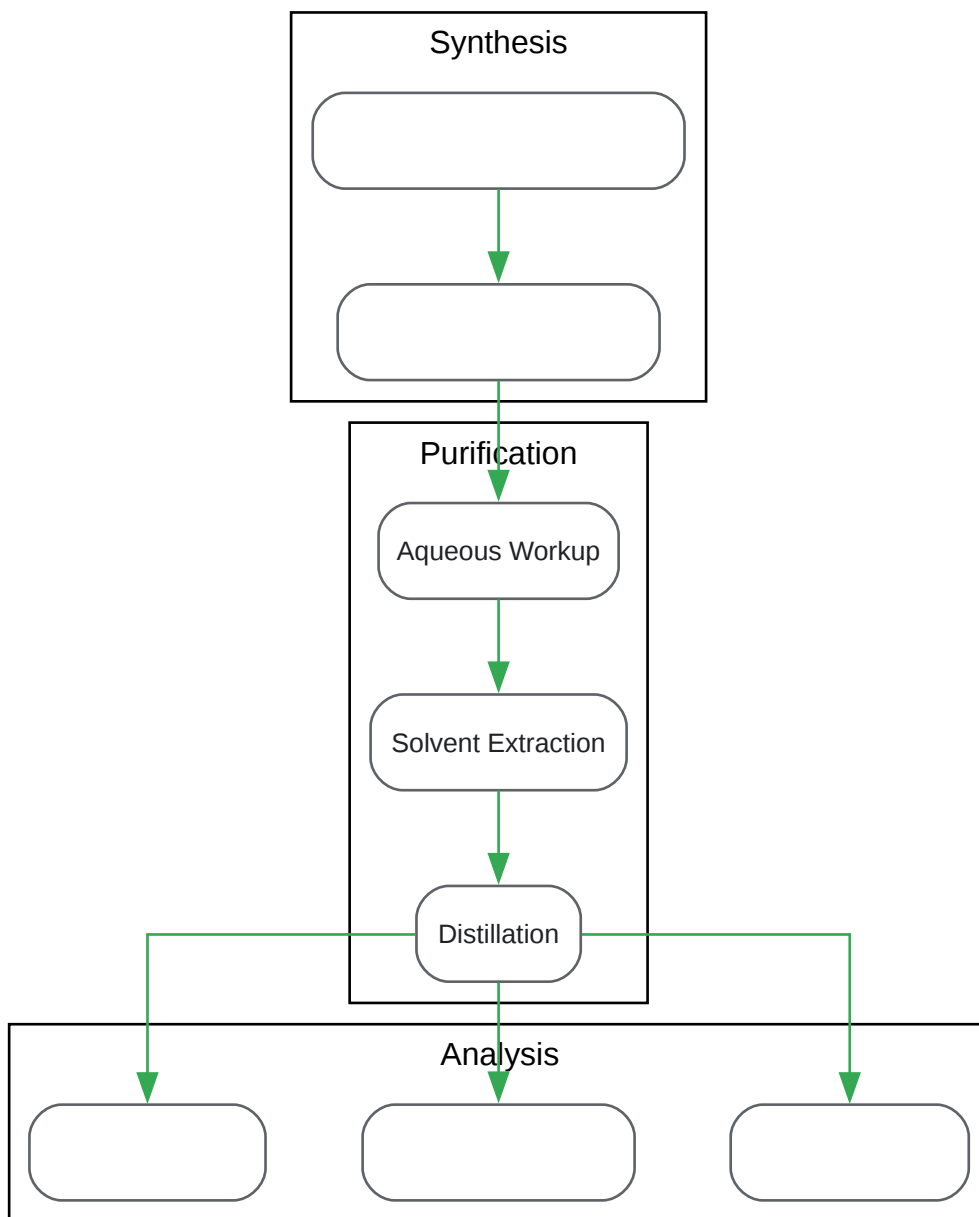
A plausible method for the synthesis of **sec-butylcyclohexane** is the Grignard reaction between a cyclohexyl magnesium halide and a 2-halobutane, or the reaction of a sec-butyl magnesium halide with a halocyclohexane. Another approach is the hydrogenation of sec-butylbenzene.

B. Analytical Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS can be used for the identification and purity assessment of **sec-butylcyclohexane**.[\[10\]](#)

- Column Selection: A non-polar or moderately polar capillary column, such as one with a (5%-phenyl)-methylpolysiloxane stationary phase, is suitable for the separation of **sec-butylcyclohexane** from other hydrocarbons.[\[11\]](#)
- Chromatographic Conditions: A temperature gradient program is recommended to ensure good resolution. The program could start at a low temperature and gradually increase. The carrier gas flow rate and injector temperature should be optimized for the specific instrument and column used.[\[11\]](#)
- Sample Preparation: The sample can be diluted in a suitable solvent, such as hexane, before injection. Direct injection is a common technique.[\[11\]](#)
- Mass Spectrometry Settings: Electron ionization (EI) is typically used. The mass spectrometer can be operated in full scan mode to obtain the full mass spectrum for identification or in selected ion monitoring (SIM) mode for quantification.[\[11\]](#)

Generalized Experimental Workflow for Synthesis and Analysis



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Caption: Generalized workflow for the synthesis and analysis of **sec-butylcyclohexane**.

Safety and Hazards

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **sec-butylcyclohexane** is not classified as a hazardous substance.[3][6] However, as with any chemical, appropriate safety precautions should be taken. Overexposure may cause skin and eye irritation, and it may have anesthetic effects such as drowsiness, dizziness, and headache.[5][6] It is recommended to handle **sec-butylcyclohexane** in a well-ventilated area and to use personal protective equipment, including gloves and safety glasses.

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